

(R)-1,3-Dimethyl-piperazin-2-one: Mechanism of Action & Technical Guide

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Compound of Interest

Compound Name: (R)-1,3-Dimethyl-piperazin-2-one

CAS No.: 1240300-33-7

Cat. No.: B3365508

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Executive Summary

(R)-1,3-Dimethyl-piperazin-2-one is a chiral heterocyclic scaffold that functions as a structural mimic of acetylated lysine residues.[1][2] In the context of epigenetic drug discovery, it serves as the "warhead" for a class of potent inhibitors targeting BET bromodomains (BRD2, BRD3, BRD4, and BRDT). Unlike traditional benzodiazepine-based inhibitors (e.g., JQ1), the piperazinone scaffold offers distinct physicochemical properties and stereochemical control, enabling the development of bivalent inhibitors (e.g., AZD5153) that simultaneously engage two bromodomains to achieve picomolar potency.[1]

Core Mechanism: Epigenetic Mimicry[2]

The fundamental mechanism of action relies on molecular mimicry. The BET family of proteins recognizes acetylated lysine residues on histone tails via a conserved hydrophobic pocket.

(R)-1,3-Dimethyl-piperazin-2-one hijacks this recognition system.[1][2]

2.1. Structural Homology & Binding Kinetics

The pharmacophore mimics the acetyl-lysine (KAc) side chain through precise atom-to-atom mapping:

- Carbonyl Oxygen (C=O): Acts as a hydrogen bond acceptor.[1][2] It forms a critical hydrogen bond with the conserved Asparagine (Asn140 in BRD4) residue at the base of the bromodomain pocket.[2] This interaction mimics the H-bond formed by the natural acetyl group of lysine.[2]
- 1-Methyl Group: Projects into the hydrophobic "ZA channel," displacing conserved water molecules and increasing binding entropy.[1]
- Piperazinone Ring: Provides a rigid scaffold that fills the acetyl-lysine binding pocket, engaging in Van der Waals interactions with the "WPF shelf" (W81, P82, F83).[1]

2.2. Stereochemical Necessity: The (R)-Enantiomer

The chirality at the C3 position is non-negotiable for high-affinity binding.[1][2]

- The (R)-Configuration: Orients the C3-methyl group away from steric clashes within the narrow binding pocket, directing the linker (in bivalent drugs) towards the solvent-exposed exit vector.[1][2]
- The (S)-Enantiomer: Would likely cause steric interference with the "ZA loop" residues, drastically reducing binding affinity (typically >100-fold loss in potency).[1][2]

2.3. The Bivalent "Clamp" Mechanism (AZD5153 Case Study)

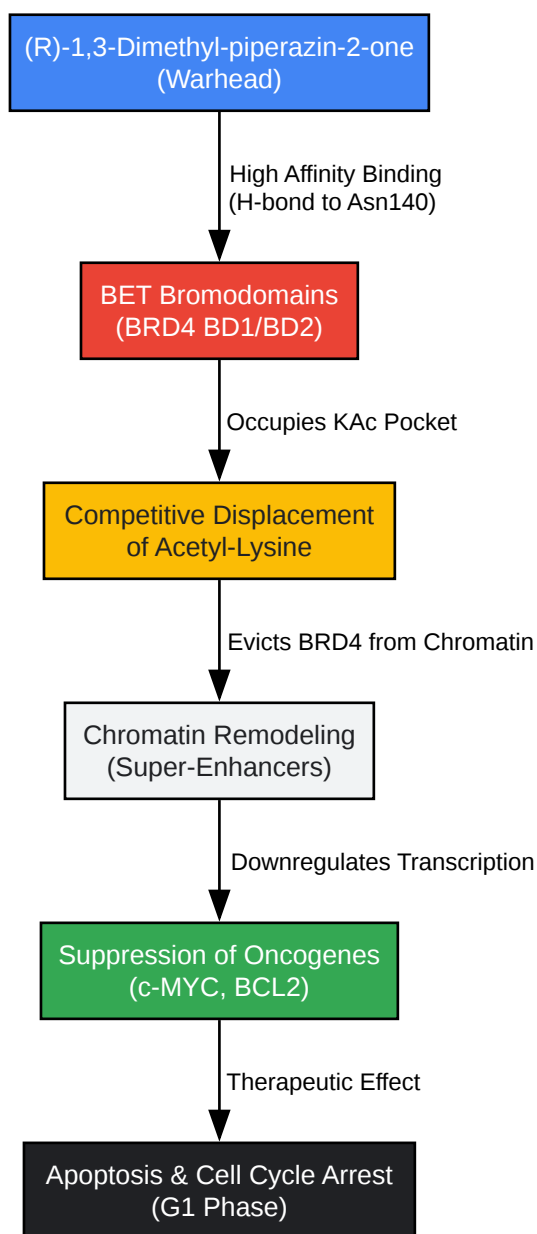
In advanced drug design, two **(R)-1,3-dimethyl-piperazin-2-one** units are chemically linked.[1][2] This creates a bivalent inhibitor capable of two distinct binding modes:

- Intra-molecular Binding: The molecule "clamps" onto a single BET protein molecule, occupying both Bromodomain 1 (BD1) and Bromodomain 2 (BD2) simultaneously.[1][2]
- Inter-molecular Binding: Cross-linking two separate BET proteins.[1]

This mechanism leads to residence times significantly longer than monovalent inhibitors, resulting in more durable suppression of oncogenes like c-MYC.

Visualization of Signaling & Binding

The following diagram illustrates the mechanistic pathway from the pharmacophore binding to the downstream phenotypic effect.



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Caption: Mechanistic cascade of **(R)-1,3-dimethyl-piperazin-2-one** acting as a BET bromodomain inhibitor.[1][2][3]

Experimental Protocols

To validate the mechanism of action of this pharmacophore, the following workflows are standard in drug discovery.

4.1. Synthesis of the Chiral Core^[4]

- Objective: Synthesize enantiopure **(R)-1,3-dimethyl-piperazin-2-one**.
- Methodology:
 - Starting Material: (R)-Alanine methyl ester or N-methyl-(R)-alanine.^{[1][2]}
 - Cyclization: React with N-(2-chloroethyl)amine derivatives or via reductive amination of glyoxal derivatives followed by cyclization.^{[1][2]}
 - Purification: Chiral HPLC or recrystallization to ensure ee > 98%.
 - Validation: Polarimetry (specific rotation) and Chiral SFC.

4.2. Biochemical Binding Assay (TR-FRET)

- Objective: Measure the affinity (or) of the molecule for BRD4.
- Protocol:
 - Reagents: Recombinant BRD4 (BD1/BD2) tagged with His/GST; Biotinylated acetyl-histone peptide; Europium-labeled anti-GST antibody; Streptavidin-APC.^{[1][2]}
 - Reaction: Incubate **(R)-1,3-dimethyl-piperazin-2-one** (serial dilutions) with BRD4 and the peptide probe.
 - Readout: The inhibitor displaces the peptide. Loss of FRET signal (Europium APC) indicates binding.^[2]

- Data Analysis: Fit to a 4-parameter logistic model. Expect in the low nanomolar range for bivalent derivatives (e.g., <5 nM for AZD5153).[2]

4.3. Cellular Target Engagement (FRAP)

- Objective: Confirm the molecule enters the nucleus and binds chromatin-bound BRD4.
- Protocol:
 - Transfection: Express GFP-BRD4 in U2OS cells.
 - Treatment: Treat cells with the compound (e.g., 1 μ M).[1]
 - Photobleaching: Bleach a nuclear region using a laser.[1]
 - Measurement: Measure the recovery rate of fluorescence.
 - Interpretation: Rapid recovery indicates the inhibitor has displaced BRD4 from chromatin (increased mobility).[1][2] Slower recovery implies BRD4 remains bound to chromatin.

Comparative Data: Monovalent vs. Bivalent

The table below highlights why the **(R)-1,3-dimethyl-piperazin-2-one** scaffold is superior when used in a bivalent format (like AZD5153) compared to classic monovalent inhibitors.

Feature	Monovalent Inhibitor (e.g., JQ1)	Bivalent Scaffold (AZD5153)	Mechanistic Advantage
Pharmacophore	Triazolodiazepine	(R)-1,3-Dimethyl-piperazin-2-one (x2)	Piperazinone allows optimal linker attachment.[1][2]
Binding Mode	1:1 Stoichiometry	1:1 (Intramolecular Clamp)	"Clamp" mode increases residence time.[1][2]
BRD4 Affinity ()	~50-100 nM	< 1 nM (Picomolar)	Chelate effect drives potency.[1][2]
c-MYC Suppression	Transient	Sustained	Durable epigenetic remodeling.[1][2]
Stereochemistry	(S)-isomer active	(R)-isomer active	Specific fit to ZA channel.[1][2]

References

- Discovery of AZD5153, a Bivalent BET Bromodomain Inhibitor. Source: Journal of Medicinal Chemistry (2016).[2] Context: Defines the **(R)-1,3-dimethyl-piperazin-2-one** as the critical headgroup for bivalent inhibition.[1][2] URL:[Link][1][2]
- AZD5153: A Novel Bivalent BET Bromodomain Inhibitor Highly Active against Hematologic Malignancies. Source:[1] Molecular Cancer Therapeutics (2016).[1][2] Context: Details the biological mechanism (c-MYC downregulation) and in vivo efficacy. URL:[Link]
- Bromodomain and Extra-Terminal (BET) Family: Targets for Epigenetic Therapy. Source: Nature Reviews Drug Discovery.[1] Context: General mechanism of acetyl-lysine mimicry by heterocyclic scaffolds.[1] URL:[Link][1][2]
- Optimization of a Series of Bivalent Triazolopyridazine Based Bromodomain Inhibitors. Source: ACS Medicinal Chemistry Letters.[1] Context: Discusses the SAR (Structure-Activity Relationship) of the piperazinone ring. URL:[Link][1][2]

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Sources

- [1. caymanchem.com \[caymanchem.com\]](https://caymanchem.com)
- [2. US11912708B2 - Macrocyclic heterocycles and uses thereof - Google Patents \[patents.google.com\]](#)
- [3. Facebook \[cancer.gov\]](#)
- [4. \(R\)-1,3-Dimethylpiperazin-2-one \[myskinrecipes.com\]](https://myskinrecipes.com)
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